

Strategic Synthesis and Structural Validation of Pinocembrin 7-Acetate

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Compound of Interest

Compound Name: Pinocembrin 7-acetate

CAS No.: 109592-60-1

Cat. No.: B595942

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Executive Summary

Pinocembrin (5,7-dihydroxyflavanone) is a bioactive flavonoid exhibiting significant neuroprotective, antioxidant, and anti-inflammatory properties.[1][2][3] However, its therapeutic application is often constrained by bioavailability and metabolic stability.[4] The acetylation of pinocembrin at the 7-position yields **Pinocembrin 7-acetate** (CAS: 109592-60-1), a derivative designed to modulate lipophilicity while retaining the critical 5-hydroxyl pharmacophore.

This technical guide details a regioselective synthesis protocol that exploits the intramolecular hydrogen bonding of the 5-OH group to exclusively target the 7-OH position. It provides a self-validating characterization workflow using NMR and MS to ensure structural integrity.

Chemical Strategy & Retrosynthetic Analysis

The Regioselectivity Challenge

Pinocembrin possesses two phenolic hydroxyl groups at positions C-5 and C-7.

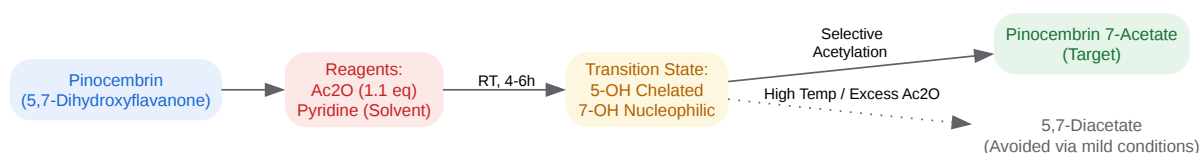
- C-7 Hydroxyl: Sterically accessible and chemically distinct as a typical phenol.

- C-5 Hydroxyl: Forms a strong intramolecular hydrogen bond with the C-4 carbonyl oxygen. This "chelation effect" significantly reduces the nucleophilicity of the 5-OH oxygen, rendering it unreactive under mild acylation conditions.

Strategic Implication: By controlling reaction temperature and stoichiometry, we can selectively acetylate the C-7 position without protecting the C-5 position. High temperatures or excess acylating agents + strong base (e.g., DMAP) would lead to the 5,7-diacetate, which is often an undesired byproduct.

Reaction Pathway Visualization

The following diagram illustrates the regioselective acetylation pathway.



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Caption: Regioselective synthesis pathway exploiting the 5-OH/4-C=O chelation effect.

Experimental Protocol

Materials & Reagents[5]

- Precursor: Pinocembrin (≥98% purity).
- Acylating Agent: Acetic Anhydride (), analytical grade.
- Solvent/Base: Pyridine (Anhydrous).
- Workup: Hydrochloric acid (1M), Ethyl Acetate, Sodium Sulfate (), Ethanol (for recrystallization).

Step-by-Step Synthesis Procedure

Step 1: Solubilization Dissolve Pinocembrin (256 mg, 1.0 mmol) in anhydrous pyridine (3.0 mL) in a round-bottom flask equipped with a magnetic stir bar. Ensure complete dissolution to form a pale yellow solution.

Step 2: Controlled Acylation Add Acetic Anhydride (113 mg, 105

L, 1.1 mmol) dropwise over 5 minutes at room temperature (

).

- **Critical Control Point:** Do not heat. Heating promotes acetylation at the 5-position.
- **Stoichiometry:** A slight excess (1.1 eq) ensures conversion of the 7-OH without forcing the 5-OH reaction.

Step 3: Reaction Monitoring Stir the mixture at room temperature for 4–6 hours. Monitor progress via Thin Layer Chromatography (TLC) using Hexane:Ethyl Acetate (7:3).

- **Observation:** The starting material () will disappear, replaced by a less polar product (). If a spot appears at , this indicates over-acetylation (diacetate); stop the reaction immediately.

Step 4: Quenching and Workup Pour the reaction mixture into ice-cold water (20 mL) containing 1M HCl (5 mL) to neutralize the pyridine. A white precipitate should form.

- **Extraction:** If no precipitate forms, extract with Ethyl Acetate (mL). Wash the organic layer with brine, dry over anhydrous , and concentrate under reduced pressure.

Step 5: Purification Recrystallize the crude solid from hot Ethanol.

- **Yield:** Expected yield is 75–85%.

- Appearance: White to off-white crystalline solid.

Characterization & Structural Validation

To confirm the identity of **Pinocembrin 7-acetate**, researchers must validate two key structural features: the presence of the acetate group and the retention of the free 5-hydroxyl group.

NMR Spectroscopy Analysis

The Proton NMR (

-NMR) spectrum provides the definitive proof of regioselectivity.

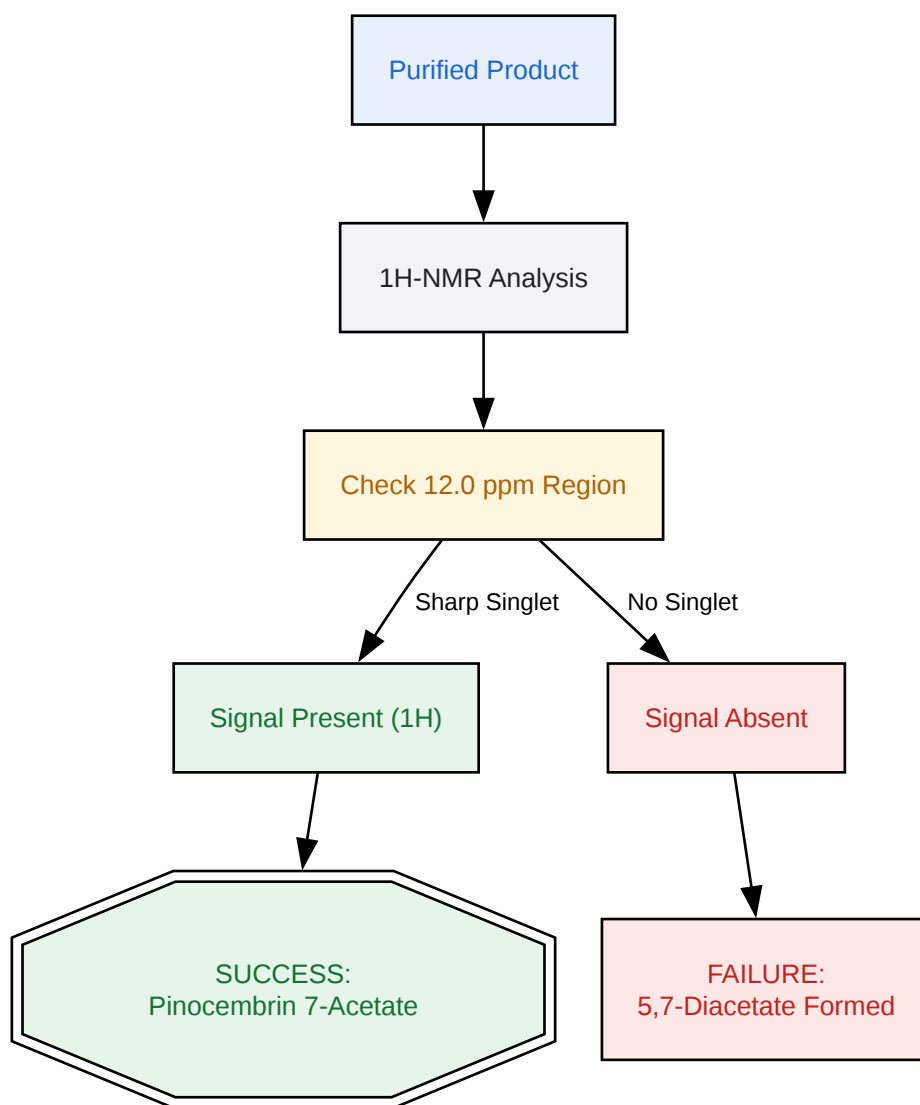
Proton Position	Pinocembrin (ppm)	Pinocembrin 7-Acetate (ppm)	Diagnostic Shift Explanation
5-OH	12.05 (s)	12.00 - 12.10 (s)	CRITICAL: Retention of this signal confirms 5-OH is not acetylated.
H-6	6.01 (d)	~6.35 (d)	Downfield shift due to deshielding by the adjacent 7-OAc group.
H-8	6.01 (d)	~6.50 (d)	Downfield shift due to deshielding by the adjacent 7-OAc group.
Acetate ()	N/A	2.30 (s)	Appearance of a sharp singlet integrates to 3H.
H-2	5.40 (dd)	5.45 (dd)	Minimal change; distant from reaction site.

Mass Spectrometry (ESI-MS)

- Molecular Formula:
- Molecular Weight: 298.29 g/mol
- Positive Mode (): Observed peak at m/z 299.
- Fragment Ions: Loss of acetyl group () may be observed, regenerating the pinocembrin ion at m/z 257.

Characterization Logic Flow

Use the following decision tree to validate your product.



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Caption: Validation logic emphasizing the 5-OH NMR signal as the primary quality attribute.

Pharmacological Context for Drug Development

Pinocembrin 7-acetate is not merely a synthetic intermediate; it is a "prodrug-like" modification.

- Lipophilicity: The acetylation increases

, potentially enhancing blood-brain barrier (BBB) permeability, which is critical for pinocembrin's neuroprotective applications in ischemic stroke.

- Metabolic Stability: Blocking the 7-OH position may retard Phase II metabolism (glucuronidation/sulfation) at that specific site, altering the pharmacokinetic profile compared to the parent molecule.

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